

Application Notes & Protocols: Radiolabeling of N-BOC Norfallypride Tosylate Precursor

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Compound of Interest

Compound Name: *Fallypride precursor*

Cat. No.: *B15618266*

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Introduction

This document provides a detailed protocol for the radiolabeling of the N-BOC norfallypride tosylate precursor to synthesize [^{18}F]Norfallypride, a potential positron emission tomography (PET) imaging agent for dopamine D2/D3 receptors. The synthesis involves a two-step process: nucleophilic substitution of the tosylate group with [^{18}F]fluoride, followed by the removal of the N-BOC protecting group.

Chemical Structures

Precursor: (S)-N-[(1-BOC-2-pyrrolidiny)methyl]-2,3-dimethoxy-5-(3'-tosyloxypropyl)-benzamide

Intermediate: N-BOC-[^{18}F]Norfallypride

Final Product: [^{18}F]Norfallypride

Experimental Protocols

Materials and Reagents

- N-BOC norfallypride tosylate precursor
- [^{18}F]Fluoride
- Kryptofix 2.2.2 (K_{222})
- Potassium Carbonate (K_2CO_3)
- Acetonitrile (CH_3CN), anhydrous
- Dichloromethane (CH_2Cl_2), anhydrous
- Trifluoroacetic Acid (TFA)
- Triethylamine (Et_3N)
- Water for HPLC
- C18 Sep-Pak cartridges
- Semi-preparative HPLC column (C18)
- Analytical HPLC column (C18)

Radiolabeling of N-BOC Norfallypride Tosylate

- Drying of [^{18}F]Fluoride: Aseptically transfer the aqueous [^{18}F]fluoride solution to a reaction vessel. Add a solution of Kryptofix 2.2.2 and K_2CO_3 in acetonitrile/water. Azeotropically dry the mixture by heating under a stream of nitrogen until all water is removed. Further dry the residue with anhydrous acetonitrile.
- Radiolabeling Reaction: Dissolve the N-BOC norfallypride tosylate precursor (typically 2 mg) in anhydrous acetonitrile (0.5 mL).^[1] Add this solution to the dried [^{18}F]fluoride-Kryptofix complex.
- Seal the reaction vessel and heat at 96 °C for 30 minutes.^{[1][2]}
- After cooling, the crude reaction mixture contains N-BOC-[^{18}F]norfallypride.

Purification of N-BOC-[¹⁸F]Norfallypride

- The crude product, N-BOC-[¹⁸F]norfallypride, is purified using a semi-preparative C18 HPLC column.^[1]
- The mobile phase consists of 60% acetonitrile and 40% water containing 0.1% triethylamine.^{[1][2]}
- The flow rate is maintained at 2.5 mL/min.^{[1][2]}
- The retention time for N-BOC-[¹⁸F]norfallypride is approximately 21 minutes.^{[1][2]}
- Collect the fraction corresponding to the radiolabeled intermediate.

Deprotection of N-BOC-[¹⁸F]Norfallypride

- The purified N-BOC-[¹⁸F]norfallypride fraction is evaporated to dryness.
- Add a solution of trifluoroacetic acid (TFA) in dichloromethane (CH₂Cl₂) (e.g., 10% TFA in CH₂Cl₂ or 0.2 mL TFA in 1 mL CH₂Cl₂).^{[1][2]}
- Heat the solution at 80 °C for 30 minutes.^[1]
- Evaporate the solvent to dryness.
- Neutralize the residue with a 10% sodium bicarbonate (NaHCO₃) solution to a pH of 6-7 to obtain the final product, [¹⁸F]Norfallypride.^[1]

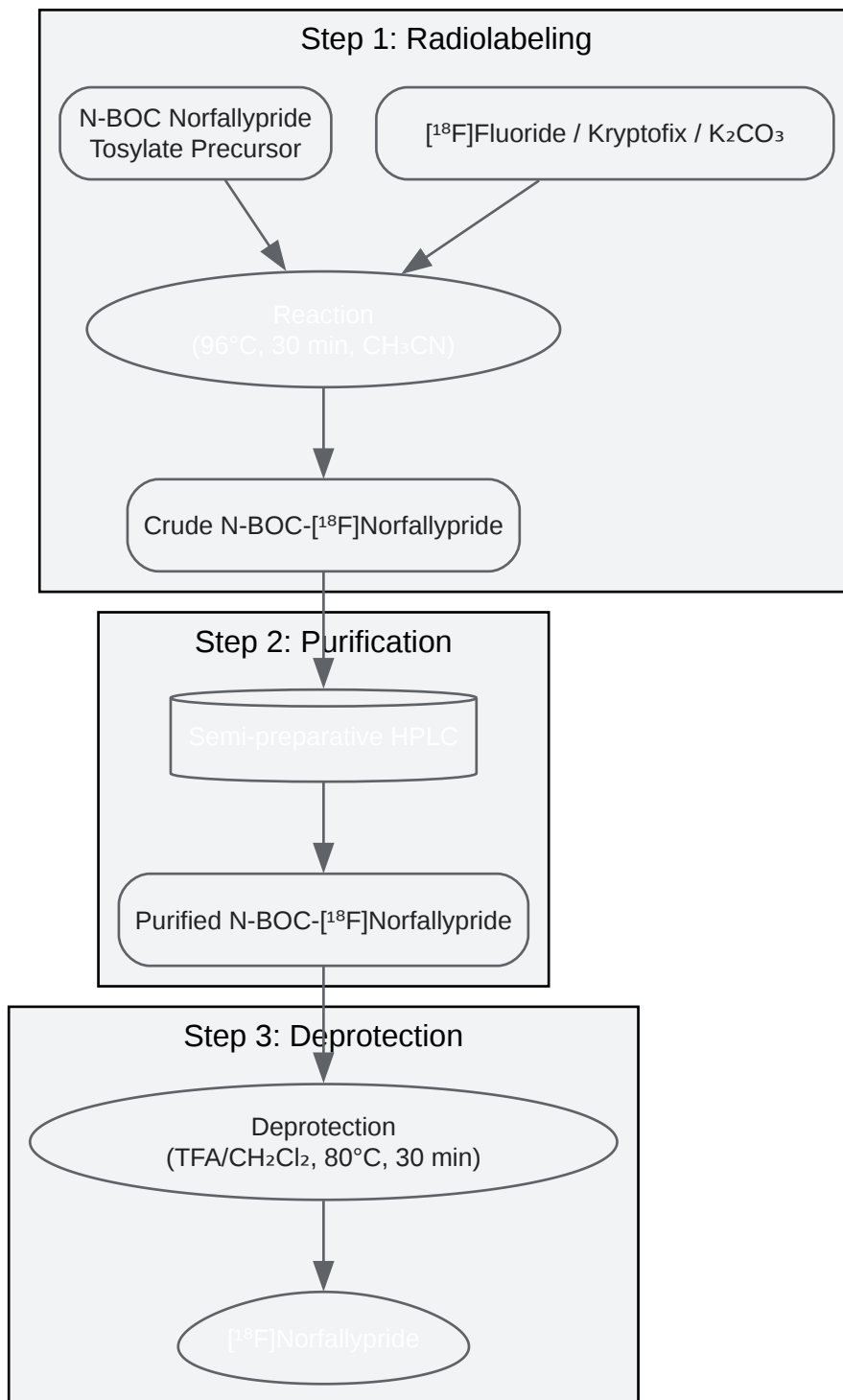
Quality Control

- Radiochemical Purity: Determined by analytical radio-HPLC.
- Chemical Purity: Determined by analytical HPLC with UV detection (254 nm).
- Specific Activity: Calculated based on the amount of radioactivity and the mass of the final product.

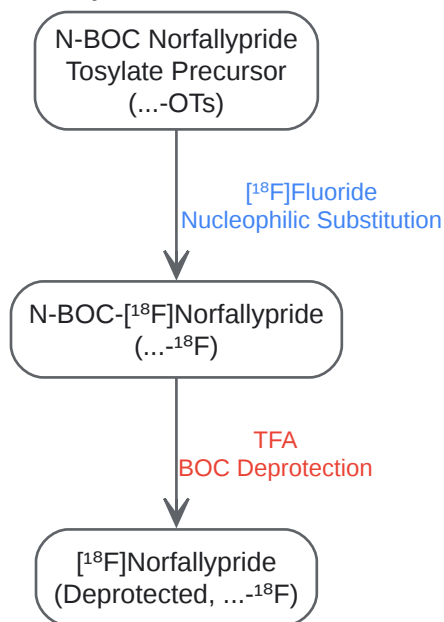
Data Presentation

Parameter	Value	Reference
Precursor Amount	2 mg	[1]
Reaction Temperature	96 °C	[1][2]
Reaction Time	30 minutes	[1][2]
Overall Radiochemical Yield (decay corrected)	~10%	[1]
HPLC Mobile Phase (Purification)	60% CH ₃ CN / 40% H ₂ O with 0.1% Et ₃ N	[1][2]
HPLC Flow Rate (Purification)	2.5 mL/min	[1][2]
Retention Time (N-BOC- [¹⁸ F]Norfallypride)	~21 min	[1][2]
Deprotection Reagent	Trifluoroacetic Acid (TFA) in CH ₂ Cl ₂	[1][2]
Deprotection Temperature	80 °C	[1]
Deprotection Time	30 minutes	[1]

Visualizations

Radiolabeling Workflow for [^{18}F]Norfallypride[Click to download full resolution via product page](#)Caption: Radiolabeling workflow for [^{18}F]Norfallypride.

Key Chemical Structures



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Caption: Key chemical structures in the synthesis.

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References

- 1. Synthesis and biological evaluation of ^{18}F -Norfallypride in the rodent brain using PET imaging - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- To cite this document: BenchChem. [Application Notes & Protocols: Radiolabeling of N-BOC Norfallypride Tosylate Precursor]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15618266/docs#application-notes-protocols-radiolabeling-of-n-boc-norfallypride-tosylate-precursor>]

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